

Technical Whitepaper: The 5-Chloro-5-Azaindole Scaffold in Kinase Modulation

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Compound of Interest

Compound Name: 5-chloro-1H-pyrrolo[3,2-b]pyridin-3-amine

Cat. No.: B12097747

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Executive Summary

The compound **5-chloro-1H-pyrrolo[3,2-b]pyridin-3-amine** represents a critical "privileged structure" in modern medicinal chemistry. Belonging to the 5-azaindole (pyrrolo[3,2-b]pyridine) class, this scaffold serves as a bioisostere of the indole nucleus found in natural ligands (e.g., serotonin) and the purine core of ATP.

Unlike the more common 7-azaindoles (pyrrolo[2,3-b]pyridine), the 5-azaindole core offers a distinct hydrogen-bonding vector profile and altered pKa values, making it highly effective for targeting specific kinase families—most notably IRAK4 (Interleukin-1 Receptor-Associated Kinase 4) and STING (Stimulator of Interferon Genes).

This guide details the compound's mechanistic role as a hinge-binding pharmacophore, its utility in fragment-based drug design (FBDD), and the validated protocols for its synthesis and biological evaluation.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

The **5-chloro-1H-pyrrolo[3,2-b]pyridin-3-amine** is characterized by a fused bicyclic system containing a pyrrole ring and a pyridine ring with nitrogen atoms at positions 1 and 4.

Property	Specification
IUPAC Name	5-chloro-1H-pyrrolo[3,2-b]pyridin-3-amine
Common Name	3-amino-5-chloro-5-azaindole
CAS Number	65156-94-7 (Scaffold generic); Specific amine variants often custom synthesized.
Molecular Formula	C ₇ H ₆ ClN ₃
Molecular Weight	167.59 g/mol
H-Bond Donors	2 (N1-H, -NH ₂)
H-Bond Acceptors	2 (N4, -NH ₂)
Topological Polar Surface Area	~52 Å ²
Lipinski Compliance	Yes (MW < 500, LogP ~1.5, HBD < 5, HBA < 10)

Structural Significance:

- **N1 & N4 Positions:** The N1-H (pyrrole) acts as a hydrogen bond donor, while the N4 (pyridine) acts as an acceptor. This "Donor-Acceptor" motif is critical for binding to the hinge region of kinase ATP pockets.
- **5-Chloro Substituent:** This halogen occupies the hydrophobic "selectivity pocket" (often Gatekeeper residue adjacent) in kinases, enhancing potency via Van der Waals interactions and blocking metabolic oxidation at the reactive C5 position.
- **3-Amine Handle:** The exocyclic amine is rarely the final functionality; it serves as a nucleophilic vector for coupling with acyl chlorides or isocyanates to form ureas or amides, which extend into the solvent-exposed region or the DFG-motif of the kinase.

Biological Mechanism of Action

The biological activity of this compound is defined by its role as a Type I ATP-competitive inhibitor precursor. The free amine itself has low potency but high ligand efficiency (LE). Its derivatives drive high-affinity binding.

Primary Target: IRAK4 Inhibition

The 5-azaindole scaffold is a validated core for inhibiting IRAK4, a kinase central to the Toll-like receptor (TLR) and IL-1R signaling pathways. Dysregulation of IRAK4 is implicated in autoimmune diseases (Rheumatoid Arthritis, Lupus) and lymphomas.

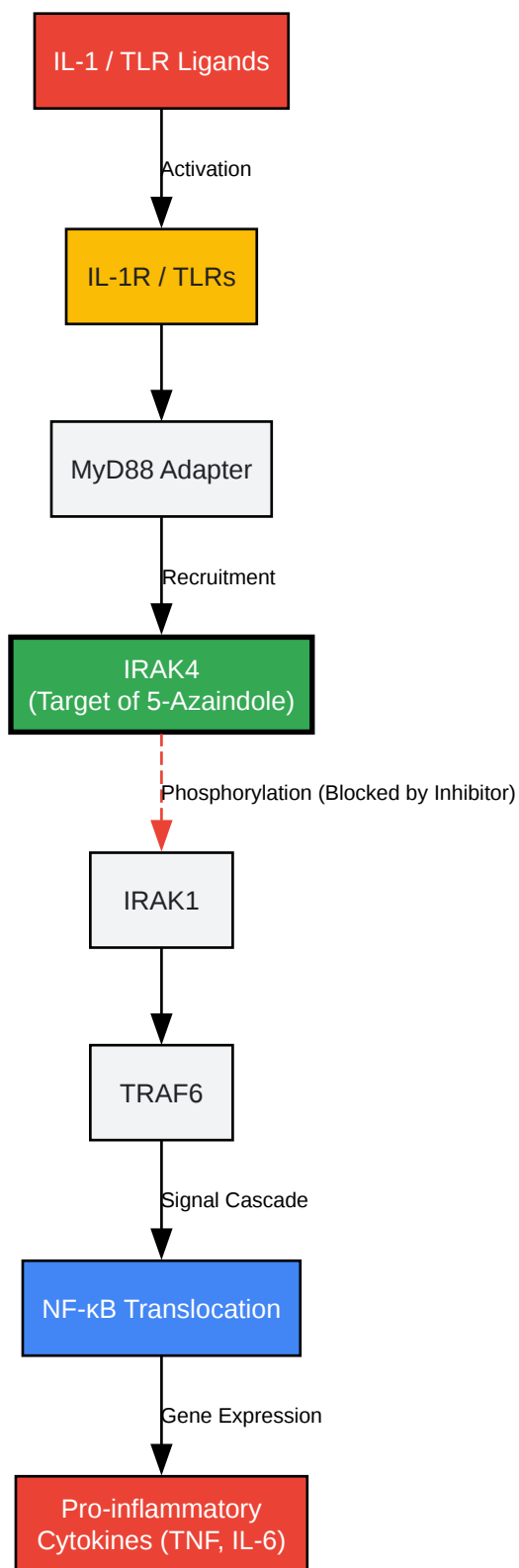
- Mechanism: The 5-azaindole core mimics the adenine ring of ATP.
- Binding Mode:
 - Hinge Interaction: The N1-H forms a hydrogen bond with the backbone carbonyl of the hinge residue (e.g., Valine or Methionine). The N4 accepts a hydrogen bond from the backbone amide.
 - Solvent Front: Derivatives at the 3-amine position extend towards the solvent front, often engaging residues like Aspartate or Glutamate to lock the kinase in an inactive conformation.

Secondary Target: STING Modulation

Recent patent literature identifies 5-chloro-substituted 5-azaindoles as modulators of the STING pathway. STING agonists are potent activators of the innate immune system, crucial for immuno-oncology therapies.

Signaling Pathway Visualization

The following diagram illustrates the downstream effects of IRAK4 inhibition by 5-azaindole derivatives.



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Caption: Blockade of the IRAK4 signaling axis by 5-azaindole derivatives prevents NF- κ B activation and cytokine storm.

Experimental Protocols

Synthesis of the 3-Amine Core

The 3-amine is unstable and prone to oxidation. It is typically synthesized in situ or as a stable salt from the 3-nitro precursor.

Reagents:

- 5-chloro-1H-pyrrolo[3,2-b]pyridine (Starting Material)
- Nitric Acid (HNO₃) / Sulfuric Acid (H₂SO₄)
- Palladium on Carbon (Pd/C) or Raney Nickel
- Hydrazine Hydrate or Hydrogen gas

Protocol (Step-by-Step):

- Nitration: Dissolve 5-chloro-1H-pyrrolo[3,2-b]pyridine in concentrated H₂SO₄ at 0°C. Dropwise add fuming HNO₃. Stir at 0°C for 1 hour. Pour onto ice. Filter the yellow precipitate (3-nitro intermediate).
 - Checkpoint: Verify product by LCMS (M+H ~ 198).
- Reduction: Suspend the 3-nitro compound in Methanol. Add 10% Pd/C (catalytic amount). Introduce H₂ atmosphere (balloon) or add Hydrazine Hydrate (5 eq) at reflux for 2 hours.
- Isolation: Filter through Celite to remove catalyst. Concentrate filtrate immediately under N₂.
 - Critical: The resulting 3-amine darkens rapidly in air. Use immediately for coupling or convert to HCl salt by adding 4M HCl in Dioxane.

In Vitro Kinase Assay (IRAK4)

To validate the biological activity of derivatives synthesized from this amine.

Assay Platform: ADP-Glo™ Kinase Assay (Promega) Buffer: 40 mM Tris pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA, 50 μM DTT.

Workflow:

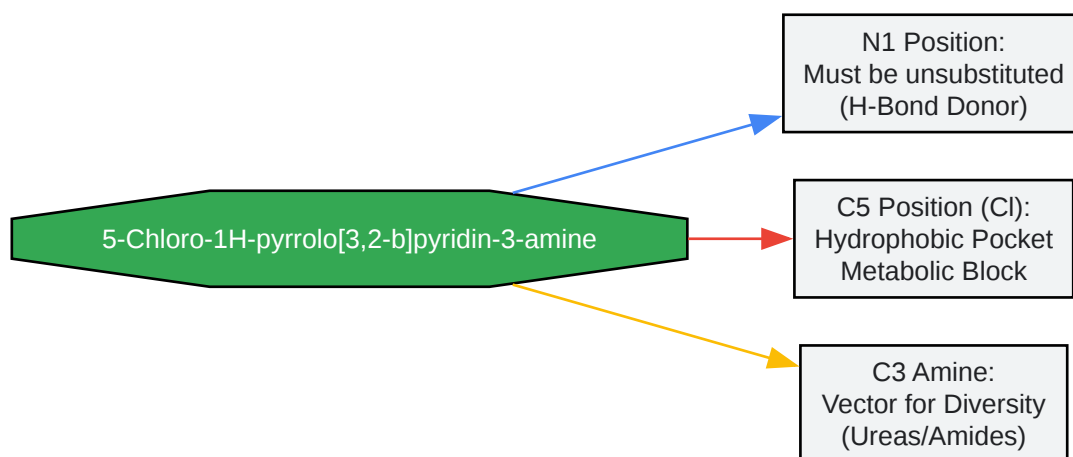
- Preparation: Dilute 5-azaindole derivative (from 10 mM DMSO stock) to 3x final concentration in kinase buffer.
- Enzyme Mix: Prepare IRAK4 enzyme (0.5 ng/μL) in buffer.
- Substrate Mix: Prepare ATP (10 μM) and Peptide Substrate (e.g., myelin basic protein or specific IRAK4 peptide) in buffer.
- Reaction:
 - Add 2 μL Compound + 2 μL Enzyme. Incubate 10 min at RT (allows hinge binding).
 - Add 2 μL Substrate Mix to initiate.
 - Incubate 60 min at RT.
- Detection: Add 5 μL ADP-Glo™ Reagent (terminates reaction, depletes ATP). Incubate 40 min. Add 10 μL Kinase Detection Reagent (converts ADP to ATP -> Luciferase).
- Readout: Measure Luminescence (RLU). Calculate IC₅₀ using a 4-parameter logistic fit.

Structure-Activity Relationship (SAR) Logic[6][7]

When optimizing this scaffold, the following SAR rules apply:

- 5-Position (Chlorine): Essential for metabolic stability. Replacing Cl with H reduces potency (loss of hydrophobic fill). Replacing with Br allows for Suzuki coupling to extend the molecule (e.g., bi-aryl systems).
- 3-Position (Amine):
 - Free Amine: Weak activity (micromolar).

- Amide/Urea: High activity (nanomolar). The carbonyl oxygen of the amide often forms an intramolecular H-bond with the N1-H, planarizing the molecule for optimal slotting into the ATP pocket.
- N1-Position: Alkylation here destroys Hinge Binding affinity (loss of H-bond donor). Must remain unsubstituted.



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Caption: SAR decision tree for the 5-azaindole scaffold.

References

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